

alpha-casozepine versus other nutraceuticals anxiety disorders

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Compound Focus: alpha-Casozepine

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Summary of Experimental Data on a Combined Nutraceutical

This table details the design and primary outcome of a recent study evaluating treats containing Cannabidiol (CBD), L-tryptophan, and **alpha-casozepine** [1] [2].

Study Characteristic	Description
Study Type	Blinded, cross-over study [1] [2]
Subjects	54 dogs [1] [2]

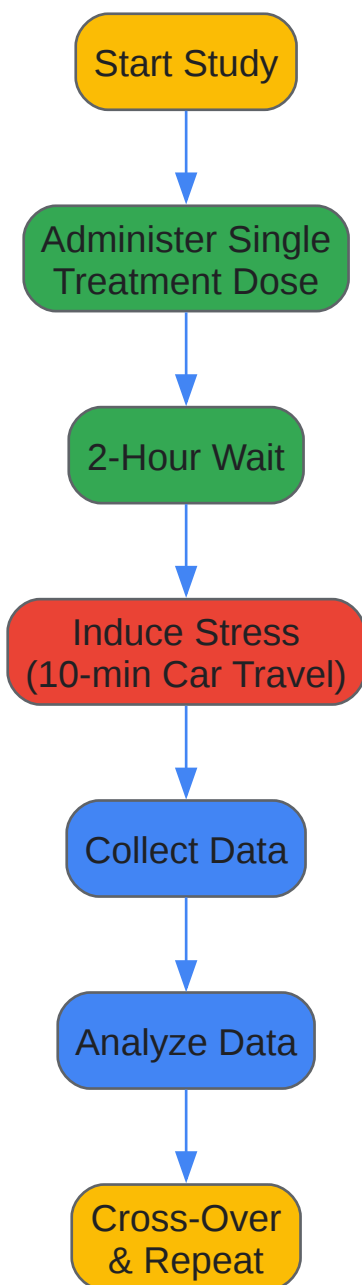
| **Treatments** | 1. Placebo 2. CBD (2 mg/kg BW) 3. CBD (4 mg/kg BW) 4. CBD (2 mg/kg BW) + L-tryptophan + **alpha-casozepine** (Blend) [1] [2] | | **Stress Paradigm** | 10-minute car travel, initiated 2 hours after treat administration [1] [2] | | **Key Measured Variables** | Serum cortisol levels, plasma CBD levels, heart rate, heart rate variability, activity, and stress-related behaviors [1] [2] | | **Primary Significant Finding** | The blend (CBD + L-tryptophan + **alpha-casozepine**) resulted in a significantly smaller increase in cortisol in response to stress compared to the placebo (p=0.016). No other significant effects were observed across

other measures [1] [2] | **Conclusion** | The combination of CBD, L-tryptophan, and **alpha-casozepine** had a mild, specific stress-reducing effect in dogs, as measured by cortisol response [1] [2] |

Detailed Experimental Protocol

For researchers looking to replicate or build upon this work, the methodology is outlined below.

- **Experimental Workflow:** The sequence of the study is visualized in the following diagram.

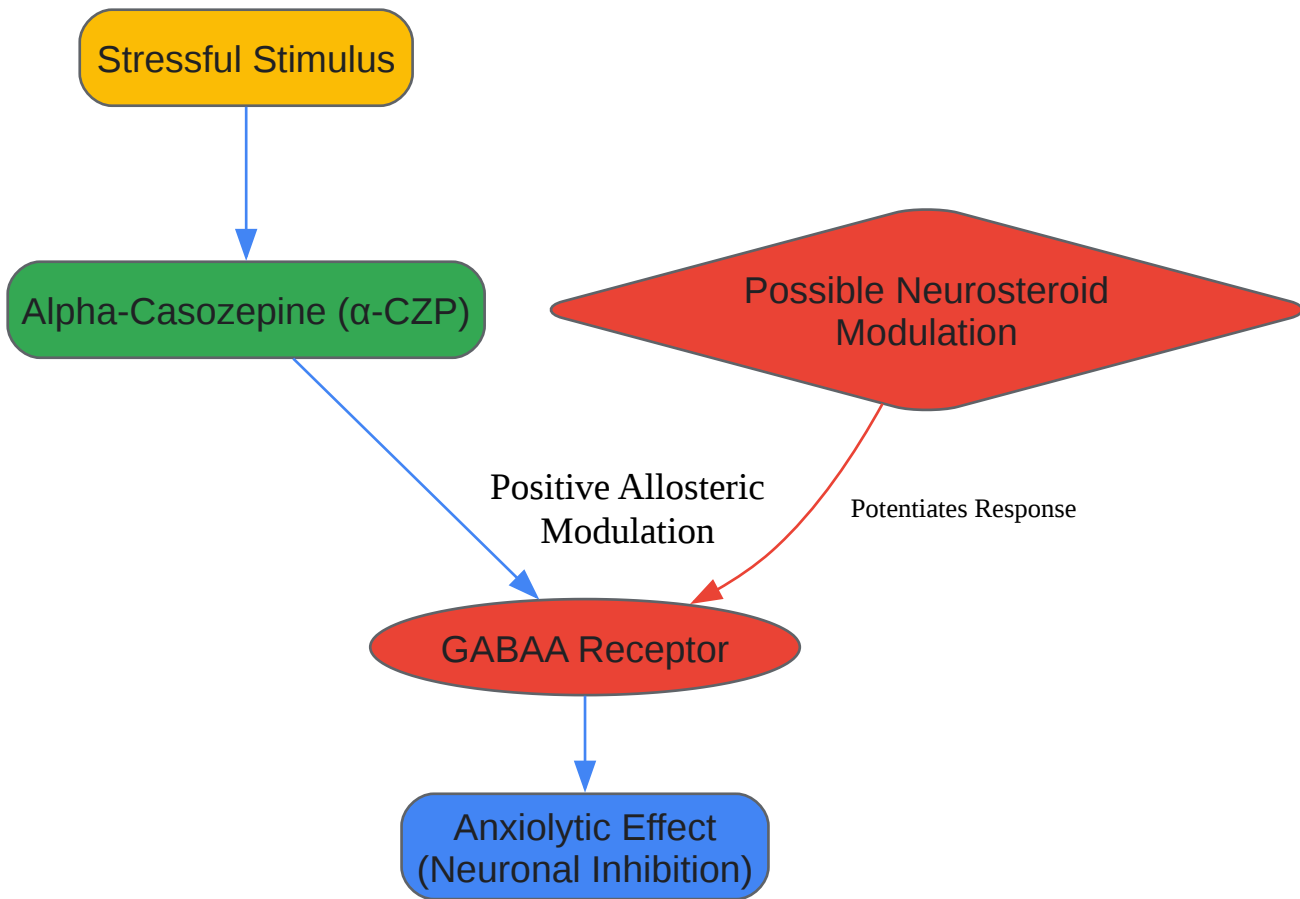


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- **Blinded Cross-Over Design:** Each of the 54 dogs received a single dose of every treatment (placebo and the three active treatments) in a randomized sequence, with washout periods between tests. This design controls for individual animal variation [1] [2].
- **Stress Induction and Timing:** The stressor was a 10-minute car ride. Treatments were administered 2 hours before the test because prior research indicates peak blood levels of CBD are reached between 1.5 and 2 hours after dosing, ensuring the test occurs during the expected peak efficacy window [1] [2].
- **Data Collection Methods:**
 - **Physiological:** Blood was collected to measure serum cortisol levels (pre- and post-test) and plasma CBD levels (post-test) [1] [2].
 - **Behavioral:** During the car ride, heart rate, heart rate variability, and activity were measured. In addition, the frequency of stress-related behaviors (e.g., whining, lip-licking, yawning) was recorded, and qualitative behavioral assessments were made [1] [2].

Mechanism of Action: Alpha-Casozepine

The following diagram illustrates the proposed neurological mechanism of **alpha-casozepine**, which distinguishes it from other compounds.



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The mechanism is characterized by two key features [3]:

- **GABAergic Action:** **Alpha-casozepine** is a decapeptide derived from milk casein. Its structure is homologous to benzodiazepines, allowing it to act as a positive allosteric modulator of the GABAA receptor, the primary inhibitory receptor in the brain [3].
- **Anomalous Profile:** Despite its mechanism, its binding affinity in vitro is 1000 times less than diazepam, yet it shows a 10-fold increased affinity in vivo. Its anxiolytic effects are typically observed only in stressed subjects, and it does not produce the dependence, tolerance, or habituation associated with classic benzodiazepines. This has led to the hypothesis that its activity may be mediated through the modulation of endogenous neurosteroids, which are themselves altered by stress [3].

Insights for Researchers

- **Combination vs. Monotherapy:** The 2025 study found that a lower dose of CBD (2 mg/kg) combined with L-tryptophan and **alpha-casozepine** was effective in reducing cortisol, whereas the

higher dose of CBD (4 mg/kg) alone was not. This suggests that the combination of active ingredients with complementary mechanisms may be more effective than single-ingredient nutraceuticals [1] [2].

- **Regulatory Context:** It is critical to distinguish between pharmaceutical and nutraceutical active ingredients. Nutraceutical APIs, like **alpha-casozepine**, are generally aimed at wellness and prevention and are subject to less stringent regulatory requirements for proving efficacy and safety compared to pharmaceutical APIs. This often results in a smaller and less conclusive evidence base [4].
- **Individual Variability:** The study reported highly variable plasma levels of CBD between individual dogs receiving the same dose, which likely impacted the results. This highlights a significant challenge in nutraceutical research and points to individual differences in absorption and metabolism as an important area for future study [1].

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